

uses of cesium formate outside of the oil industry

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Compound of Interest

Compound Name: Cesium formate

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An In-depth Technical Guide to the Applications of **Cesium Formate** Beyond the Oil Industry

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium formate (CHCsO_2) is a high-density, low-viscosity salt with a growing portfolio of applications that extend far beyond its traditional use in the oil and gas industry. Its unique combination of physical and chemical properties—including high solubility, thermal stability, low toxicity, and catalytic activity—makes it a valuable compound in diverse scientific fields.^{[1][2]} This technical guide provides an in-depth overview of the contemporary uses of **cesium formate** in materials science, organic chemistry, and geothermal energy, with a focus on experimental data and protocols relevant to a scientific audience.

Materials Science: Enhancing Next-Generation Photovoltaics

Cesium formate is emerging as a critical component in the development of advanced photovoltaic devices, particularly in the fabrication of perovskite and quantum dot solar cells.

Additive in Formamidinium-Cesium Perovskite Solar Cells

The incorporation of cesium into formamidinium-based perovskite solar cells (PSCs) is a key strategy for enhancing their phase stability.[3] **Cesium formate**, in particular, has been successfully employed as a dual-functional additive to improve both the efficiency and stability of these devices.[4][5]

A key study demonstrates that adding a small molar percentage of **cesium formate** to the $\text{FA}_{0.9}\text{Cs}_{0.1}\text{PbI}_3$ perovskite precursor solution significantly enhances the photovoltaic performance.[4] The synergistic effect of the cesium cation (Cs^+) and the formate anion (HCOO^-) leads to an improved perovskite film quality by enlarging grain size, enhancing crystallinity, and reducing defects.[5]

The introduction of a 3 mol% **cesium formate** additive results in a notable improvement in all key solar cell performance metrics.

Device Structure	Additive	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (V _{oc})	Short-Circuit Current (J _{sc}) (mA/cm ²)	Fill Factor (FF)
n-i-p	None (Control)	17.12%	1.03 V	22.58	0.74
n-i-p	3 mol% CsHCOO	18.57%	1.06 V	23.12	0.76
p-i-n	None (Control)	18.01%	1.08 V	22.41	0.74
p-i-n	3 mol% CsHCOO	20.04%	1.10 V	23.53	0.77

Data sourced from a comparative study on perovskite solar cells.[4]

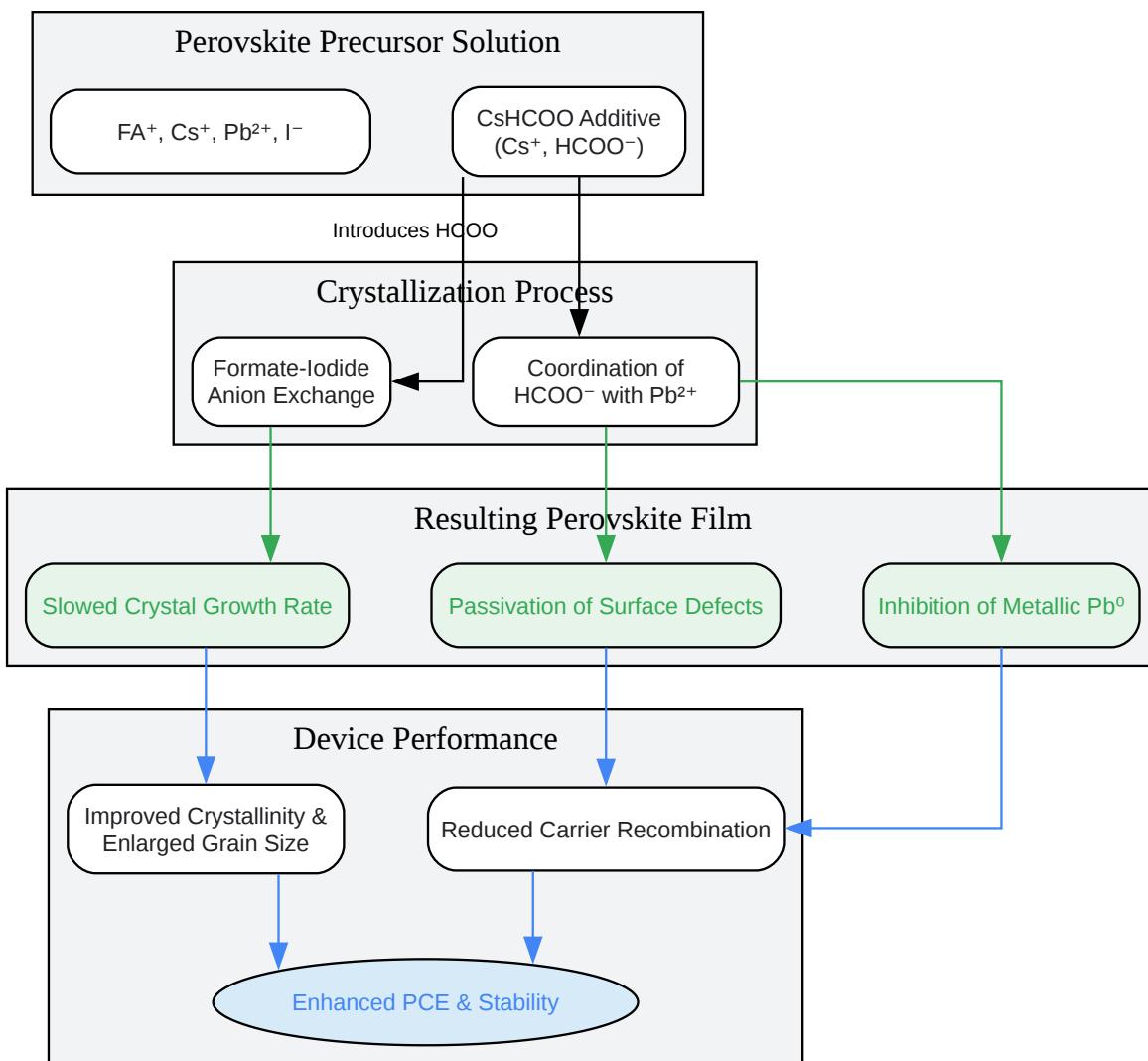
This protocol outlines the fabrication of an n-i-p structured perovskite solar cell.

- Substrate Preparation: Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15

minutes each. The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes.

- Electron Transport Layer (ETL) Deposition: A SnO_2 nanoparticle solution is spin-coated onto the substrates at 3000 rpm for 30 seconds, followed by annealing at 150 °C for 30 minutes.
- Perovskite Precursor Solution Preparation:
 - The control perovskite ($\text{FA}_{0.9}\text{Cs}_{0.1}\text{PbI}_3$) precursor solution is prepared by dissolving formamidinium iodide (FAI), cesium iodide (CsI), lead iodide (PbI_2), and lead bromide (PbBr_2) in a mixed solvent of DMF and DMSO.
 - For the experimental group, 3 mol% of **cesium formate** (CsHCOO) is added to the above precursor solution.
- Perovskite Film Deposition: The precursor solution is spin-coated onto the SnO_2 layer in a nitrogen-filled glovebox. The process involves a two-step spin program, and an anti-solvent is dripped onto the spinning substrate during the second step to induce crystallization. The film is then annealed.
- Hole Transport Layer (HTL) Deposition: A solution of Spiro-OMeTAD, along with additives, is spin-coated onto the perovskite layer.
- Electrode Deposition: Finally, a gold (Au) electrode is deposited on top of the HTL via thermal evaporation.

The diagram below illustrates the proposed mechanism by which the **cesium formate** additive improves the quality of the perovskite active layer.



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Caption: Workflow of CsHCOO additive in improving perovskite solar cell performance.[4]

Doping of ZnO Nanoparticles for Quantum Dot Solar Cells

Cesium is also used as a dopant to passivate defects in zinc oxide (ZnO) nanoparticles, which serve as an electron transport layer (ETL) in colloidal quantum dot (CQD) solar cells.[6] While detailed protocols often do not specify the cesium precursor, the principle involves

incorporating cesium ions into the ZnO synthesis process. This doping results in improved charge extraction and reduced interfacial recombination at the PbS/ZnO interface. A study demonstrated that using 5% Cs-doped ZnO as the ETL increased the power conversion efficiency of a PbS CQD solar cell from 9.20% to 10.43%.[\[6\]](#)

Geothermal Energy and Heat Transfer

The exceptional thermal stability and favorable thermophysical properties of **cesium formate** brines make them highly suitable for use as heat transfer fluids, particularly in high-temperature applications like geothermal energy systems.[\[7\]](#)[\[8\]](#)

Aqueous solutions of **cesium formate** can be formulated to have a very high density (up to 2.3 g/cm³) while maintaining a low viscosity, a combination that is advantageous for efficient heat transport.[\[8\]](#)[\[9\]](#) These brines exhibit a high boiling point and excellent thermal stability at temperatures exceeding 200 °C.[\[10\]](#)

The following table summarizes key properties for a standard 80% w/w aqueous **cesium formate** solution.

Property	Value	Conditions
Density	2.20 g/cm ³	@ 20 °C
Viscosity	5.4 cP	@ 25 °C
Boiling Point	131 °C	Atmospheric Pressure
True Crystallization Temperature	5.1 °C	-
Heat Capacity	1.38 J/g/K	@ 10–70 °C
Coefficient of Thermal Conductivity	0.338 W/m/K	@ 10 °C
Recommended pH Range	9–11	-

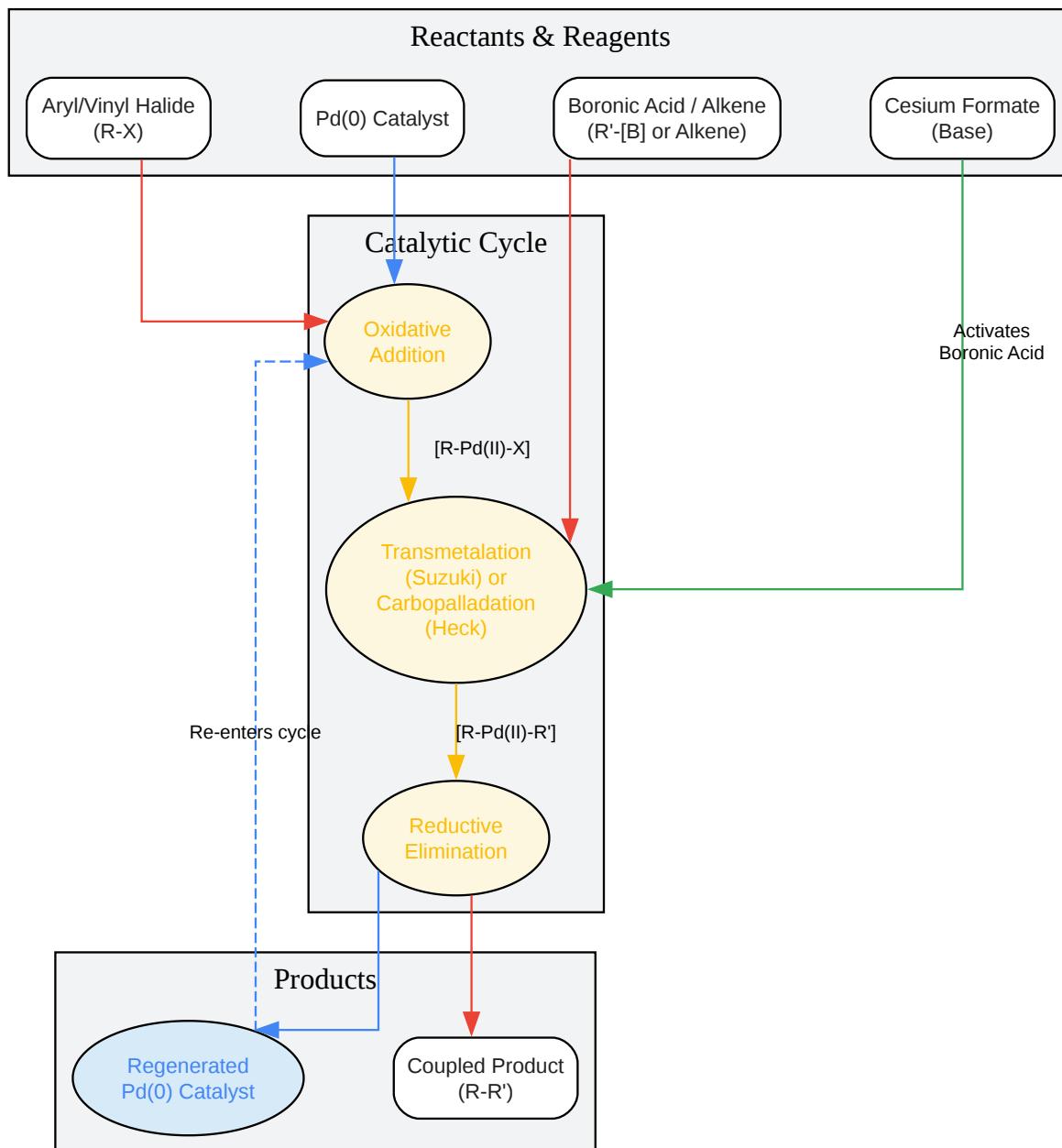
Data sourced from a technical manual for formate brines.[\[10\]](#)

Organic and Green Chemistry

In organic synthesis, cesium salts are known to exhibit a unique catalytic prowess often referred to as the "Cesium Effect," which leads to higher yields, shorter reaction times, and milder reaction conditions compared to other alkali metal salts.^[2] **Cesium formate** is valued as an environmentally friendly catalyst and reagent due to its low toxicity and high efficiency.^[1]

It has been found to be an effective catalyst in a range of organic transformations, including carbon-carbon bond formation, oxidation, and reduction reactions.^{[1][2]}

While specific protocols detailing the use of **cesium formate** in common cross-coupling reactions like the Suzuki or Heck reactions are less prevalent than those using cesium carbonate, the general workflow is applicable. **Cesium formate** can act as the base required to facilitate the catalytic cycle.

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